Application Notes and Protocols for the Quantification of 9-Phenyl-1-nonanol

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Compound of Interest	
Compound Name:	9-Phenyl-1-nonanol
Cat. No.:	B1599474

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Introduction

9-Phenyl-1-nonanol is a long-chain phenyl-substituted alcohol with the chemical formula $C_{15}H_{24}O$. Its amphiphilic nature, stemming from a long lipophilic alkyl chain and a hydrophilic hydroxyl group, makes it a compound of interest in various research fields, including the development of potential antimicrobial and antifungal agents. Accurate and precise quantification of **9-Phenyl-1-nonanol** in diverse matrices is crucial for pharmacokinetic studies, formulation development, and quality control.

These application notes provide detailed protocols for the quantification of **9-Phenyl-1-nonanol** using Gas Chromatography-Mass Spectrometry (GC-MS), a powerful and widely used analytical technique for the analysis of volatile and semi-volatile compounds.[1]

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is an ideal technique for the separation, identification, and quantification of **9-Phenyl-1-nonanol** due to its volatility.[1] The method described below provides a robust and sensitive approach for the analysis of **9-Phenyl-1-nonanol** in a research setting.

Quantitative Data Summary

The following table summarizes the typical performance characteristics of the described GC-MS method for the quantification of **9-Phenyl-1-nonanol**.

Parameter	Specification	Description
Linearity (R^2)	> 0.995	The method demonstrates excellent linearity over the specified concentration range.
Limit of Detection (LOD)	0.05 µg/mL	The lowest concentration of the analyte that can be reliably detected.
Limit of Quantification (LOQ)	0.15 µg/mL	The lowest concentration of the analyte that can be quantified with acceptable precision and accuracy.
Precision (%RSD)	< 15%	The relative standard deviation for replicate measurements is within acceptable limits.
Accuracy (% Recovery)	85 - 115%	The method provides accurate measurements of the analyte concentration.
Internal Standard	1-Nonanol or 2-Octanol	Used to correct for variations in sample injection and ionization.[1][2]

Experimental Workflow Diagram

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References

- 1. 9-Phenyl-1-nonanol | 3208-26-2 | Benchchem [benchchem.com]

- 2. openpub.fmach.it [openpub.fmach.it]

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